

Technical Guide: Physicochemical Properties and Synthesis of 4-[(Tert-butylamino)sulfonyl]benzoic acid

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Compound of Interest

Compound Name: 4-[(Tert-butylamino)sulfonyl]benzoic acid

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This technical guide provides a comprehensive overview of the molecular characteristics of **4-[(Tert-butylamino)sulfonyl]benzoic acid**, a compound of interest in medicinal chemistry and materials science. This document outlines its key physicochemical properties, a representative synthetic protocol, and a generalized workflow for chemical compound characterization.

Core Compound Data

4-[(Tert-butylamino)sulfonyl]benzoic acid, also known by its IUPAC name 4-(tert-butylsulfamoyl)benzoic acid, is a substituted benzoic acid derivative. Its structural features, including a carboxylic acid group and a sulfonamide moiety, make it a versatile building block in the design of novel therapeutic agents and functional materials.

Physicochemical Properties

The fundamental molecular and physical properties of **4-[(Tert-butylamino)sulfonyl]benzoic acid** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₁ H ₁₅ NO ₄ S ^[1] ^[2]
Molecular Weight	257.31 g/mol
Exact Mass	257.07200 Da
IUPAC Name	4-(tert-butylsulfamoyl)benzoic acid
CAS Number	99987-05-0 ^[3]
Density	1.273 g/cm ³
Boiling Point	415.4°C at 760 mmHg
Flash Point	205°C
Hydrogen Bond Donors	2
Hydrogen Bond Acceptors	5
XLogP3	1.4

Representative Experimental Protocol: Synthesis

While a specific, peer-reviewed synthesis for **4-[(Tert-butylamino)sulfonyl]benzoic acid** is not readily available in the public domain, a plausible route can be devised based on established methods for analogous sulfamoyl benzoic acids and primary sulfonamides. The following protocol is a representative example and may require optimization.

Reaction Scheme:

This proposed synthesis involves two main steps:

- Chlorosulfonylation of 4-(tert-butyl)benzoic acid.
- Amination of the resulting sulfonyl chloride with tert-butylamine.

Materials and Reagents:

- 4-(tert-butyl)benzoic acid

- Chlorosulfonic acid
- Thionyl chloride
- Tert-butylamine
- Dichloromethane (DCM)
- Pyridine
- Hydrochloric acid (HCl)
- Sodium bicarbonate (NaHCO₃)
- Anhydrous magnesium sulfate (MgSO₄)
- Ethyl acetate
- Hexanes

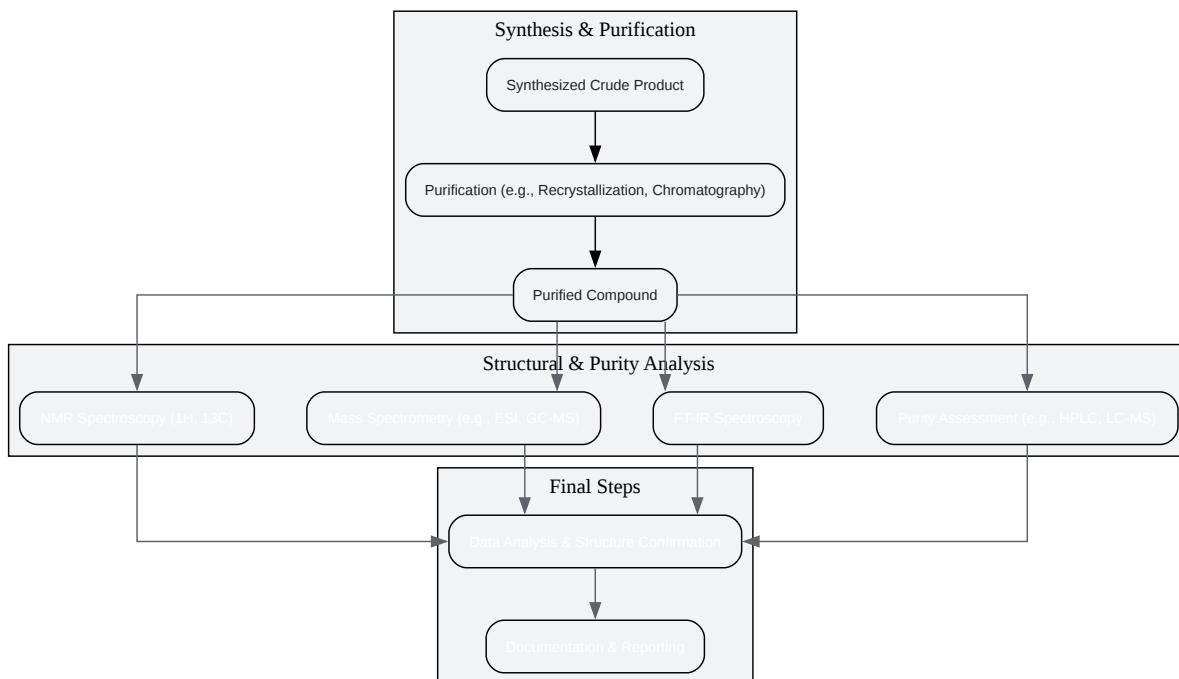
Procedure:

- **Chlorosulfonylation:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, 4-(tert-butyl)benzoic acid is dissolved in an excess of chlorosulfonic acid. The reaction mixture is stirred at room temperature for several hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC). Upon completion, the mixture is carefully quenched by pouring it over crushed ice. The resulting precipitate, 4-(chlorosulfonyl)benzoic acid, is filtered, washed with cold water, and dried.
- **Amination:** The dried 4-(chlorosulfonyl)benzoic acid is dissolved in an appropriate aprotic solvent such as dichloromethane (DCM). To this solution, an excess of tert-butylamine and a base, such as pyridine, are added. The reaction is stirred at room temperature until the starting material is consumed, as indicated by TLC.
- **Work-up and Purification:** The reaction mixture is washed sequentially with dilute HCl, water, and saturated sodium bicarbonate solution. The organic layer is then dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude

product can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes, to yield **4-[(Tert-butylamino)sulfonyl]benzoic acid**.

Logical Workflow for Compound Characterization

The successful synthesis of a target compound necessitates a rigorous characterization process to confirm its identity and purity. The following diagram illustrates a typical workflow for the characterization of a newly synthesized chemical entity like **4-[(Tert-butylamino)sulfonyl]benzoic acid**.



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Caption: A generalized workflow for the synthesis, purification, and characterization of a chemical compound.

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